

Physical and chemical properties of 2-Amino-6-methoxybenzothiazole

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Compound of Interest

Compound Name: 2-Amino-6-methoxybenzothiazole

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An In-depth Technical Guide to 2-Amino-6-methoxybenzothiazole

For Researchers, Scientists, and Drug Development Professionals

Abstract: This document provides a comprehensive overview of the physical, chemical, and biological properties of **2-Amino-6-methoxybenzothiazole** (CAS No: 1747-60-0). It is a vital intermediate in the synthesis of various organic compounds, including pharmaceuticals, dyes, and agrochemicals.[1] This guide consolidates key data on its properties, spectral characteristics, and experimental protocols, and outlines its significant applications in medicinal chemistry and materials science.

Core Physical and Chemical Properties

2-Amino-6-methoxybenzothiazole is an organic compound featuring a benzothiazole core structure, which is a benzene ring fused to a thiazole ring.[2] It presents as a fine, off-white to light tan powder at room temperature.[3][4] The presence of an amino group and a methoxy group at specific positions on the benzothiazole framework contributes to its chemical reactivity and potential applications.[2] The compound is stable under normal conditions but may be sensitive to light and is incompatible with strong oxidizing agents.[5][6][7]

Table 1: Physical and Chemical Properties of **2-Amino-6-methoxybenzothiazole**

Property	Value	Source(s)
Molecular Formula	C ₈ H ₈ N ₂ OS	[4][8]
Molecular Weight	180.23 g/mol	[3][4][8]
CAS Number	1747-60-0	[3][8]
Appearance	Fine off-white to light tan powder	[3][4][5]
Melting Point	165-167 °C	[4][5]
Boiling Point	240 °C[4][5][7]; Decomposes at 464 °F (240 °C) at 760 mmHg[3]	[3][4][5][7]
Solubility	Insoluble in water[6][7][9]; less than 1 mg/mL at 70 °F (21 °C) [3][4]	[3][4][6][7][9]
Density	1.359 g/cm ³	[4]
Vapor Pressure	0.000142 mmHg at 25 °C	[5][10]
pKa	4.50 (+1) at 25 °C	[7]
IUPAC Name	6-methoxy-1,3-benzothiazol-2-amine	[3][4]

Spectral Data

The structural characteristics of **2-Amino-6-methoxybenzothiazole** have been elucidated through various spectroscopic techniques.

Table 2: Spectral Data Summary for **2-Amino-6-methoxybenzothiazole**

Technique	Data Highlights	Source(s)
¹ H NMR	Spectra available for review.	[11] [12]
Mass Spectrometry	GC-MS and MS-MS data available through NIST.	[3]
Infrared (IR) Spectroscopy	FTIR (KBr-Pellet) and ATR-IR spectra are available.	[3]
UV Spectroscopy	UV spectral data is available.	[3]
Raman Spectroscopy	Raman spectral data is available.	[3]

Experimental Protocols

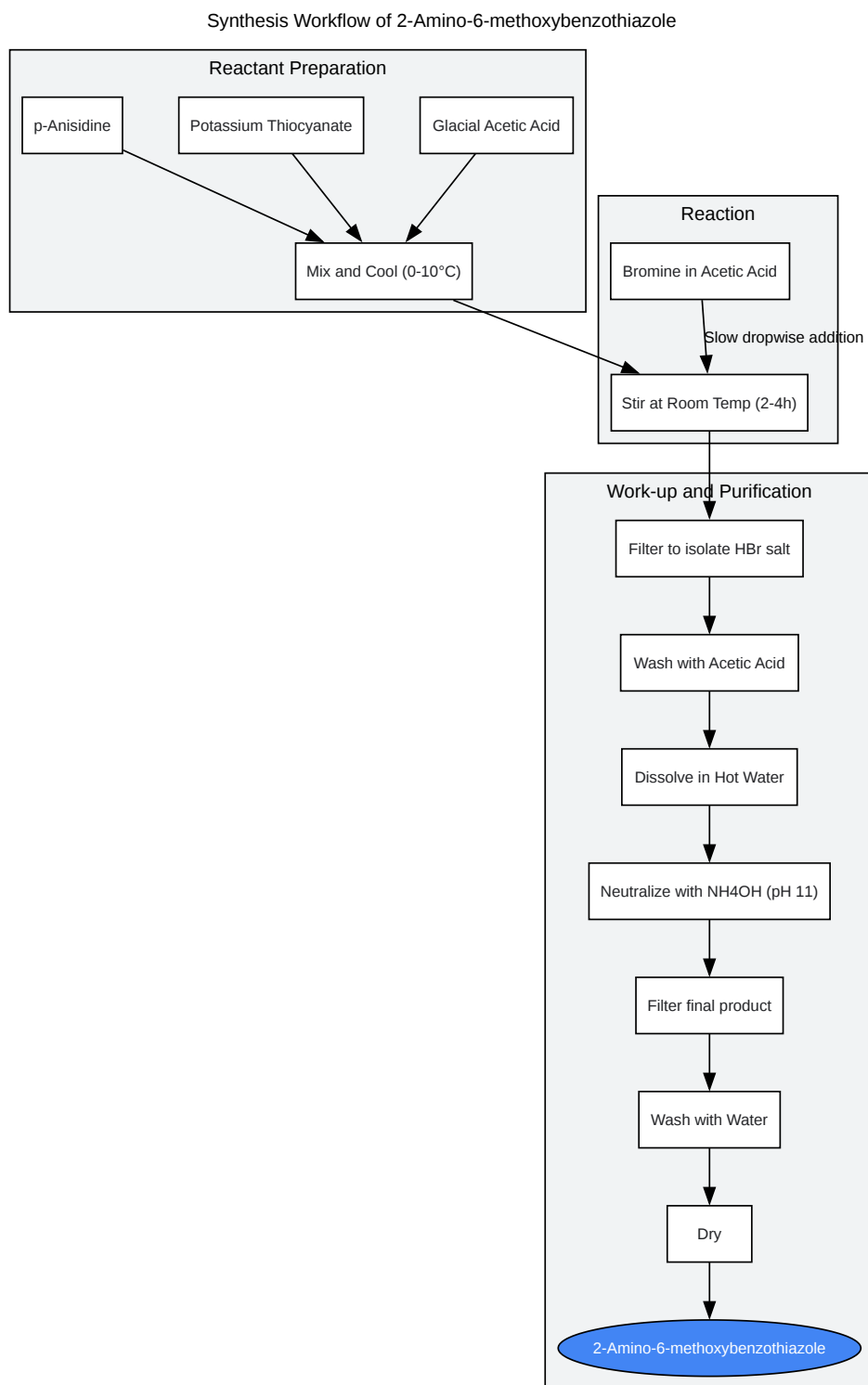
Synthesis of 2-Amino-6-methoxybenzothiazole

A common method for the synthesis of **2-Amino-6-methoxybenzothiazole** involves the reaction of p-anisidine (p-methoxyaniline) with potassium thiocyanate and bromine in glacial acetic acid.[\[13\]](#)

Detailed Methodology:

- **Reactant Preparation:** Dissolve 0.1 mole of p-anisidine and 0.1 mole of potassium thiocyanate in 100 mL of glacial acetic acid.[\[7\]](#)
- **Cooling:** Cool the mixture in an ice bath with stirring for 10-20 minutes.[\[7\]](#)
- **Bromination:** Slowly add a solution of 0.1 mole of bromine in glacial acetic acid dropwise to the cooled mixture. The rate of addition should be controlled to maintain the reaction temperature below 10 °C.[\[7\]](#)
- **Reaction:** After the addition is complete, continue stirring the reaction mixture at room temperature for 2-4 hours.[\[7\]](#)
- **Isolation of Intermediate:** The resulting hydrobromide salt precipitate is separated by filtration and washed with glacial acetic acid, then dried.[\[7\]](#)

- Neutralization: Dissolve the dried salt in hot water and basify by adjusting the pH to 11.0 with ammonia solution.[\[7\]](#)
- Final Product Isolation: The precipitated **2-Amino-6-methoxybenzothiazole** is filtered, washed with water, and dried.[\[7\]](#)
- Monitoring: The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) using a toluene:acetone (8:2) solvent system.[\[7\]](#)



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Caption: Synthesis workflow for **2-Amino-6-methoxybenzothiazole**.

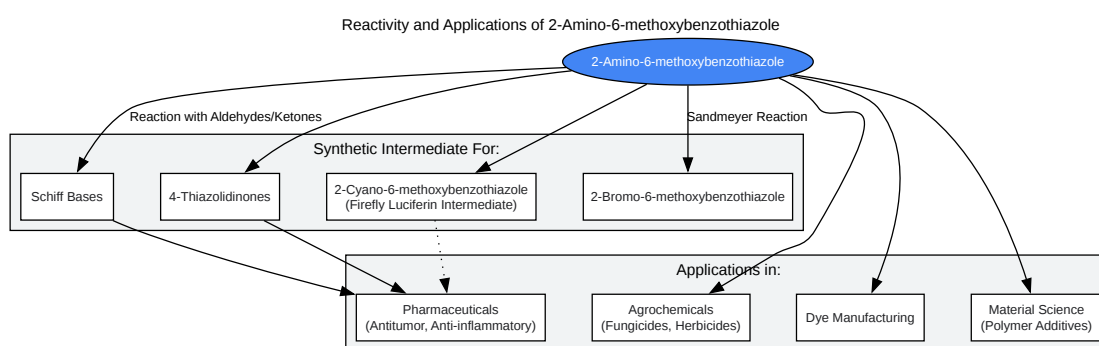
Purification

The crude product can be purified by recrystallization from a suitable solvent such as benzene or a mixture of equal volumes of concentrated hydrochloric acid and 95% ethanol.[13] In the latter case, the resulting hydrochloride salt is dissolved in water, and the free base is precipitated with sodium carbonate.[13]

Chemical Reactivity and Applications

2-Amino-6-methoxybenzothiazole serves as a versatile building block for the synthesis of more complex molecules.[1] Its primary amine and benzothiazole core are key to its reactivity.

- **Synthesis of Schiff Bases and 4-Thiazolidinones:** It is a key intermediate in the preparation of novel Schiff bases and 4-thiazolidinones, compounds which are investigated for their potential biological activities.[4][6]
- **Synthesis of 2-Cyano-6-methoxybenzothiazole:** This compound is used in the synthesis of 2-cyano-6-methoxybenzothiazole, which is a key intermediate for the synthesis of firefly luciferin.[6]
- **Sandmeyer Reaction:** It undergoes a Sandmeyer reaction when heated with isoamyl nitrite and copper(II) bromide to yield 2-bromo-6-methoxybenzothiazole.[14]
- **Pharmaceutical and Agrochemical Development:** The benzothiazole nucleus is present in many compounds with interesting biological activities, including antimicrobial, antitumor, and anti-inflammatory properties.[15] This makes **2-Amino-6-methoxybenzothiazole** a valuable scaffold in drug discovery and in the formulation of fungicides and herbicides.[1][15]
- **Dye Intermediate:** It is used in the manufacturing of cationic dyes, such as cationic brilliant blue RL and cationic yellow 2RL.[16]



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Caption: Key reactions and applications of **2-Amino-6-methoxybenzothiazole**.

Safety and Handling

2-Amino-6-methoxybenzothiazole is considered hazardous. It is toxic if swallowed and may cause skin, eye, and respiratory irritation.[17] It is also suspected of causing genetic defects.[18]

- **Precautionary Statements:** Obtain special instructions before use. Do not handle until all safety precautions have been read and understood. Wear protective gloves, clothing, eye, and face protection. Wash skin thoroughly after handling. Do not eat, drink, or smoke when using this product.[18]
- **First Aid:** If swallowed, immediately call a poison center or doctor. Rinse mouth. If exposed or concerned, get medical advice/attention.[17]

- Spill Cleanup: For small spills, dampen the solid material with 60-70% ethanol and transfer it to a suitable container. Use absorbent paper dampened with the same solvent to clean up any remaining material. Seal all contaminated materials in a vapor-tight plastic bag for disposal.[9]

This guide serves as a foundational resource for professionals engaged in research and development involving **2-Amino-6-methoxybenzothiazole**. For detailed safety information, always refer to the specific Safety Data Sheet (SDS) provided by the supplier.

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